Application Notes and Protocols for the Characterization of Pigment Red 170

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Compound of Interest	
Compound Name:	PIGMENT RED 170
Cat. No.:	B1581009

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These application notes provide a comprehensive overview of the key analytical techniques for the characterization of **Pigment Red 170** (C.I. 12475), a high-performance organic azo pigment.[1] The protocols outlined below are essential for quality control, formulation development, and in-depth physicochemical analysis.

Introduction

Pigment Red 170 is a naphthol red pigment widely utilized in automotive coatings, paints, printing inks, plastics, and textiles due to its vibrant red hue, excellent lightfastness, and chemical stability.[1][2][3][4] Its performance is intrinsically linked to its physicochemical properties, including crystal structure, particle size and morphology, thermal stability, and spectral characteristics. Accurate and robust analytical methods are therefore crucial for ensuring consistent quality and performance.

This document details the application of several key analytical techniques for the comprehensive characterization of **Pigment Red 170**.

Analytical Techniques and Protocols

A multi-faceted approach employing various analytical techniques is necessary for a thorough characterization of **Pigment Red 170**. The following sections detail the experimental protocols for the most critical methods.

Crystallographic Analysis: X-ray Powder Diffraction (XRPD)

X-ray Powder Diffraction is a fundamental technique for identifying the crystalline phases and determining the degree of crystallinity of **Pigment Red 170**.[5] This pigment is known to exist in different polymorphic forms, such as the α, β, and γ phases, each exhibiting distinct properties. [6][7][8][9] XRPD is instrumental in monitoring the phase transitions, for instance, the conversion from the α-phase to the more stable γ-phase through hydrothermal treatment.[6][7]

Experimental Protocol:

- Sample Preparation: A small amount of the dry **Pigment Red 170** powder is gently packed into a sample holder. Ensure a flat and even surface for analysis.

- Instrumentation: A powder X-ray diffractometer equipped with a Cu Kα X-ray source (λ = 1.5406 Å) is typically used.

- Data Collection:

  - 2θ Scan Range: 5° to 40°.[7]

  - Voltage and Current: 40 kV and 40 mA.[7]

  - Scan Mode: Continuous or step scan.

  - Step Size and Dwell Time: For detailed analysis, a step size of 0.02° with a dwell time of 1-2 seconds per step is recommended.

- Data Analysis:

  - Phase Identification: The resulting diffraction pattern is compared with reference patterns from crystallographic databases (e.g., ICDD) to identify the specific polymorph(s) present.

  - Crystallinity Assessment: The degree of crystallinity can be estimated by calculating the ratio of the area of crystalline peaks to the total area (crystalline peaks + amorphous halo).

- Quantitative Analysis: Rietveld refinement can be employed for quantitative phase analysis in mixtures of polymorphs.

Key Diffraction Peaks for Phase Identification:

New diffraction peaks appearing at 2θ = 7.2°, 11.3°, 12.9°, 18.1°, and 30.8° can indicate the presence of the γ-phase after hydrothermal treatment.[7] The α-phase is characterized by a weak peak in the 2θ range of 4°–6°.[7]

Logical Workflow for XRPD Analysis of **Pigment Red 170**
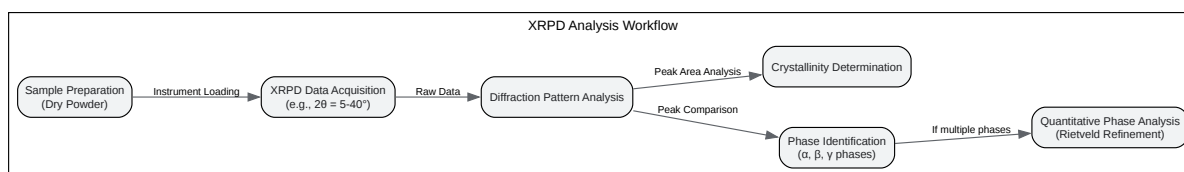
Caption: Workflow for the crystallographic analysis of **Pigment Red 170** using XRPD.

Morphological and Particle Size Analysis: Scanning Electron Microscopy (SEM)

SEM is employed to visualize the morphology, size, and shape of the pigment particles.[7][10] These characteristics significantly influence the pigment's optical properties, such as hiding power and dispersibility.

Experimental Protocol:

- Sample Preparation:

- A small amount of the pigment powder is dispersed onto a carbon adhesive tab mounted on an aluminum stub.

- Excess powder is removed by gentle tapping or with a jet of dry air.

- The sample is then sputter-coated with a thin layer of a conductive material (e.g., gold or palladium) to prevent charging under the electron beam.[7]

- Instrumentation: A scanning electron microscope.

- Imaging Conditions:

  - Accelerating Voltage: 5 kV.[7]

  - Working Distance: 6 mm.[7]

  - Detector: Secondary Electron (SE) detector for topographical imaging.[7]

- Image Analysis:

  - The acquired micrographs are used to assess the particle shape (e.g., needle-like, spherical, irregular).

  - Image analysis software can be used to measure the particle size distribution from a statistically significant number of particles.

Chemical Structure and Identification: Fourier Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a powerful tool for identifying **Pigment Red 170** and characterizing its chemical structure.[7][11] It is particularly useful for in-situ identification within complex matrices like automotive paint layers.[11]

Experimental Protocol:

- Sample Preparation:

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- KBr Pellet Method: A few milligrams of the pigment are intimately mixed with dry potassium bromide (KBr) powder in an agate mortar. The mixture is then pressed into a thin, transparent pellet using a hydraulic press.

- Attenuated Total Reflectance (ATR): A small amount of the pigment powder is placed directly onto the ATR crystal. This method requires minimal sample preparation.

- Instrumentation: A Fourier Transform Infrared spectrometer.

- Data Collection:

  - Spectral Range: Typically 4000 to 400 cm^{-1}.

  - Resolution: 4 cm^{-1}.

  - Number of Scans: 16 to 32 scans are co-added to improve the signal-to-noise ratio.

- Data Analysis: The resulting infrared spectrum, with its characteristic absorption bands corresponding to specific functional groups in the molecule, serves as a fingerprint for **Pigment Red 170**.

Thermal Stability Assessment: Thermogravimetric Analysis (TGA)

TGA provides quantitative information about the thermal stability of **Pigment Red 170**. This is a critical parameter for applications where the pigment is exposed to high temperatures during processing, such as in plastics.[10][12]

Experimental Protocol:

- Sample Preparation: A small, accurately weighed amount of the pigment (typically 5-10 mg) is placed in a TGA crucible (e.g., alumina or platinum).

- Instrumentation: A thermogravimetric analyzer.

- Analysis Conditions:

  - Temperature Range: Typically from room temperature to 600 °C or higher.

- Heating Rate: A linear heating rate of 10 °C/min is common.

- Atmosphere: The analysis can be performed under an inert atmosphere (e.g., nitrogen) or an oxidative atmosphere (e.g., air), depending on the desired information.

- Data Analysis: The TGA curve plots the percentage of weight loss as a function of temperature. The onset temperature of decomposition is a key indicator of thermal stability. The derivative of the TGA curve (DTG) shows the rate of weight loss and can help identify distinct decomposition steps.

Quantitative Data from Thermal Analysis:

Sample	Melting Point (°C)	Thermal Stability Improvement (°C)	Reference
Unmodified Pigment Red 170	339	-	[12]
Silica Fume Modified Pigment Red 170	360	21	[12]

Optical Properties: UV-Visible Spectroscopy and Colorimetry

UV-Visible spectroscopy is used to evaluate the optical properties and UV resistance of **Pigment Red 170**, while colorimetry provides standardized color measurements.[10]

Experimental Protocol (UV-Visible Diffuse Reflectance):

- Sample Preparation: The dry pigment powder is packed into a sample holder with a quartz window.

- Instrumentation: A UV-Visible spectrophotometer equipped with a diffuse reflectance accessory.

- Data Collection:

- Wavelength Range: Typically 200 to 800 nm.

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- Reference: A standard white reference material (e.g., $BaSO_4$ or Spectralon®) is used to obtain a baseline.

- Data Analysis: The reflectance spectrum provides information about the absorption and scattering properties of the pigment in the UV and visible regions.

Experimental Protocol (Colorimetry):

- Sample Preparation: A dispersion of the pigment in a suitable binder is prepared and applied as a uniform film on a substrate.

- Instrumentation: A spectrophotometer or colorimeter.

- Data Collection: The CIELab* color coordinates (L, *a*, b*) are measured. L* represents lightness, a* represents the red/green axis, and b* represents the yellow/blue axis.

- Data Analysis: These values provide a standardized and quantitative measure of the pigment's color.

Summary of Analytical Techniques

Overview of Analytical Methods for **Pigment Red 170** Characterization
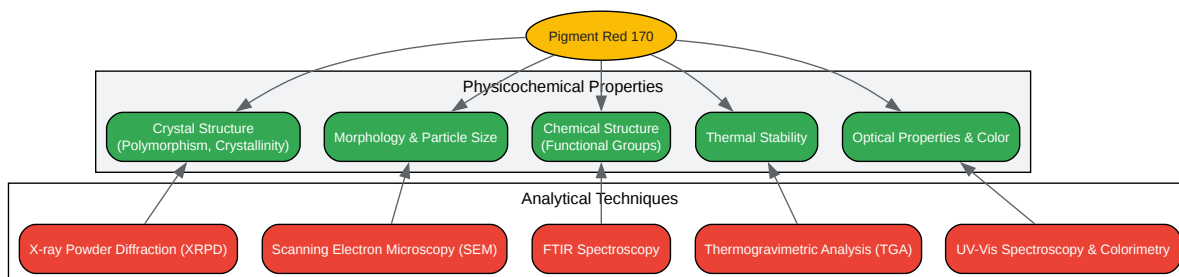
Caption: Relationship between physicochemical properties of **Pigment Red 170** and the corresponding analytical techniques.

Quantitative Data Summary

The following tables summarize key quantitative data obtained from the characterization of **Pigment Red 170**.

Table 1: Isothermal Crystallization Kinetics of **Pigment Red 170** (α to γ phase transformation) [6][7][8]

Temperature (°C)	Avrami Index (n)	Kinetic Rate Constant (K)	Apparent Activation Energy (E) (kcal/mol)
140	2.65	6.02×10^{-6}	10.42 (incubation), 24.31 (total transition)
150	3.01	8.34×10^{-6}	10.42 (incubation), 24.31 (total transition)

Table 2: Physical and Performance Properties of **Pigment Red 170**[3]

Property	Specification / Description
Density (g/cm³)	Approx. 1.4 - 1.6
Oil Absorption (g/100g)	Approx. 45 - 65
pH Value (10% slurry)	6.5 - 8.0
Lightfastness (1-8)	7-8 (Excellent)
Heat Resistance (°C)	200 - 220
Water Resistance (1-5)	5 (Excellent)
Oil Resistance (1-5)	5 (Excellent)
Acid Resistance (1-5)	4 (Good)
Alkali Resistance (1-5)	4 (Good)
(Note: 1=Poor, 5=Excellent)	

By following these detailed protocols and utilizing the provided data as a benchmark, researchers, scientists, and drug development professionals can effectively characterize **Pigment Red 170**, ensuring its quality, performance, and suitability for various applications.

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